

Ambiguity in "RP107" Prevents Safe Disposal Guidance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RP107

Cat. No.: B1665715

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Providing accurate and safe disposal procedures for the substance identified as "**RP107**" is not possible at this time due to significant ambiguity in the available information. Searches for "**RP107**" have yielded multiple, distinct chemical products and substances, each with different handling and disposal requirements. It is crucial to correctly identify the specific substance in question to ensure the safety of researchers, scientists, and drug development professionals, and to maintain regulatory compliance.

Initial research has identified several different products designated as "**RP107**," including:

- A pyrrolo-pyrazine compound: A cell-permeable inhibitor of cyclin-dependent kinases used in biochemical research.[1]
- Reactive Orange 107: A golden yellow dye used for laboratory and analytical purposes.[2]
- ANTICORIT RP 4107 LV: A rust-preventive oil, which is a mixture of severely refined base oils and additives.
- Type RP™ Rapid Power Electrical Cleaner: A flammable electrical cleaner and degreaser.[3]
- United 107 Aerosol Safety Solvent: A hazardous aerosol solvent.[4]
- Roland **RP107**: A digital piano, for which disposal would involve electronic waste procedures.
[5]

The disposal procedures for these substances are fundamentally different and mishandling could lead to serious safety incidents, environmental contamination, and legal penalties. For instance, the disposal of a biochemical reagent would be governed by regulations for chemical laboratory waste, while a rust-preventive oil would likely be classified as industrial waste, and an aerosol solvent would have specific protocols due to its flammability and pressurized container.

To receive accurate and actionable disposal procedures, please provide a more specific identifier for the "**RP107**" substance you are working with. The most helpful identifiers include:

- **CAS (Chemical Abstracts Service) Number:** This is a unique numerical identifier assigned to every chemical substance.
- **Full Product Name and Manufacturer:** The complete name of the product and the company that produced it can help in locating the specific Safety Data Sheet (SDS).
- **Chemical Formula or Structure:** For a pure compound, the chemical formula or a structural representation can aid in unambiguous identification.

Once a specific substance is identified, a detailed and accurate disposal plan can be provided, including quantitative data on concentration limits, pH requirements, and step-by-step procedural guidance to ensure the safety of all personnel and the protection of the environment.

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